

Application Notes and Protocols for Hydroxymethyl Dasatinib Stock Solution Preparation

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Compound of Interest

Compound Name: Hydroxymethyl Dasatinib

Cat. No.: B193329

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This document provides a detailed guide for the preparation of **Hydroxymethyl Dasatinib** stock solutions for use in various biological assays. Adherence to these protocols is crucial for ensuring the accuracy, reproducibility, and reliability of experimental results.

Physicochemical Properties

Hydroxymethyl Dasatinib is an oxidative metabolite of Dasatinib, a potent multi-targeted kinase inhibitor.^{[1][2]} A thorough understanding of its physicochemical properties is essential for proper handling and preparation of stock solutions.

Table 1: Physicochemical Data for **Hydroxymethyl Dasatinib**

Property	Value	Reference
CAS Number	910297-58-4	[1][3][4]
Molecular Formula	C ₂₂ H ₂₆ ClN ₇ O ₃ S	[2]
Molecular Weight	504.01 g/mol	[3]
Appearance	Off-white solid	[3]
Solubility	Freely soluble in Dimethyl Sulfoxide (DMSO)	[3]
Purity	≥98% (typical)	
Storage (Powder)	2-8°C (short-term), -20°C for up to 3 years	[3][4]
Storage (in DMSO)	-80°C (up to 6 months), -20°C (up to 1 month)	[4]

Experimental Protocol: Preparation of a 10 mM Hydroxymethyl Dasatinib Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Hydroxymethyl Dasatinib** in DMSO, a common starting concentration for various in vitro assays.

Materials:

- **Hydroxymethyl Dasatinib** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), molecular biology grade
- Calibrated analytical balance
- Sterile microcentrifuge tubes or vials
- Sterile, filter-equipped pipette tips
- Vortex mixer

- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

- Pre-equilibration: Allow the vial of **Hydroxymethyl Dasatinib** powder to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation of moisture.
- Mass Calculation: Calculate the mass of **Hydroxymethyl Dasatinib** required to prepare the desired volume of a 10 mM stock solution.
 - Formula: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Molecular Weight (g/mol)} \times \text{Desired Volume (L)}$
 - Example for 1 mL of 10 mM stock: $\text{Mass (mg)} = 10 \text{ mmol/L} \times 504.01 \text{ g/mol} \times 0.001 \text{ L} = 5.04 \text{ mg}$
- Weighing: Carefully weigh out the calculated mass of **Hydroxymethyl Dasatinib** powder using a calibrated analytical balance in a clean, sterile weighing boat or directly into a sterile microcentrifuge tube.
- Dissolution:
 - Add the appropriate volume of anhydrous DMSO to the microcentrifuge tube containing the weighed powder.
 - For the example above, add 1 mL of DMSO to 5.04 mg of powder.
 - Cap the tube tightly.
- Mixing: Vortex the solution thoroughly for 1-2 minutes until the powder is completely dissolved. A clear, homogenous solution should be obtained. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary, but avoid excessive heat.
- Aliquoting: To minimize freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile microcentrifuge tubes.
- Storage: Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).^[4] Protect from light.

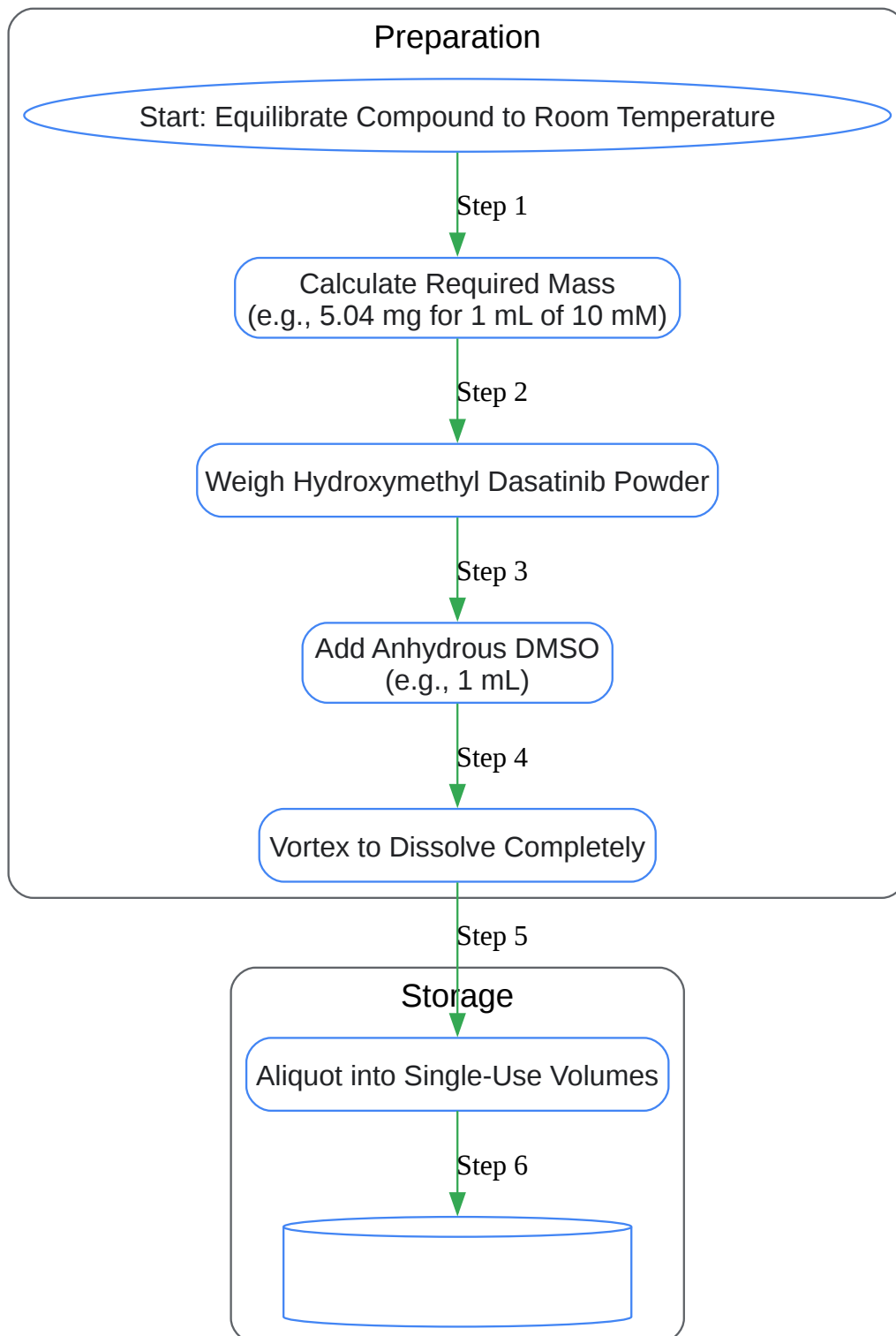
Safety Precautions:

- Handle **Hydroxymethyl Dasatinib** in a well-ventilated area, preferably in a chemical fume hood.
- Wear appropriate PPE, including gloves, a lab coat, and safety glasses, to avoid skin and eye contact.[\[4\]](#)
- Refer to the Safety Data Sheet (SDS) for complete safety and handling information.[\[4\]](#)

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the preparation of **Hydroxymethyl Dasatinib** stock solutions.

Workflow for Preparing Hydroxymethyl Dasatinib Stock Solution

[Click to download full resolution via product page](#)Caption: Workflow for **Hydroxymethyl Dasatinib** Stock Solution Preparation.

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- To cite this document: BenchChem. [Application Notes and Protocols for Hydroxymethyl Dasatinib Stock Solution Preparation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b193329#how-to-prepare-hydroxymethyl-dasatinib-stock-solutions-for-assays]

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